

Application Notes: Tartrazine-Based Biosensors for Sensitive Analyte Detection

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Yellow 4
CAS No.: 1342-40-1
Cat. No.: B1172349

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These application notes provide an overview of the principles, fabrication, and application of biosensors developed for the detection of the synthetic food colorant Tartrazine and other specific analytes. The methodologies detailed below are intended for researchers, scientists, and professionals in drug development and food safety analysis.

Introduction

Tartrazine (TZ) is a synthetic azo dye widely used in food, pharmaceuticals, and cosmetics.^[1]^[2] Due to potential health concerns such as allergies and hyperactivity in children, its usage is strictly regulated, necessitating sensitive and reliable detection methods.^[1]^[2] Electrochemical biosensors offer a rapid, cost-effective, and highly sensitive alternative to traditional analytical techniques.^[1]^[2] This document outlines protocols for the development of two types of tartrazine-based electrochemical biosensors: one for the direct detection of tartrazine using a laccase-modified electrode, and another utilizing a poly(tartrazine)-modified electrode for the detection of uric acid.

Principle of Detection

1. Laccase-Based Biosensor for Tartrazine Detection:

This biosensor operates on the principle of the enzymatic oxidation of tartrazine by the laccase enzyme. Laccase, a multi-copper oxidase, catalyzes the oxidation of a wide range of phenolic and non-phenolic compounds, including the azo dye tartrazine.[3][4][5] When tartrazine comes into contact with the laccase-immobilized electrode, it is oxidized, resulting in a measurable electrochemical signal (e.g., a change in current).[3][4][5] The magnitude of this signal is proportional to the concentration of tartrazine in the sample. The incorporation of gold nanoparticles (AuNPs) can further enhance the sensitivity of the biosensor.[3][4][5]

2. Poly(Tartrazine)-Modified Biosensor for Uric Acid Detection:

In this application, a tartrazine polymer film is electrochemically deposited onto an electrode surface. This poly(tartrazine)-modified electrode exhibits electrocatalytic activity towards the oxidation of uric acid (UA). Uric acid is an important biomarker, and its abnormal levels can be indicative of various diseases.[6] The modified electrode facilitates the electron transfer process during the oxidation of uric acid, leading to an enhanced electrochemical signal at a lower potential, which allows for sensitive and selective detection.[6]

Experimental Protocols

Protocol 1: Fabrication of a Laccase-Based Biosensor for Tartrazine Detection

This protocol describes the fabrication of an electrochemical biosensor for tartrazine detection by immobilizing laccase on a screen-printed electrode (SPE) modified with gold nanoparticles and methacrylate-acrylate microspheres.[3][4][5]

Materials and Reagents:

- Laccase enzyme
- Methacrylate-acrylate microspheres
- Gold nanoparticles (AuNPs)
- Carbon-paste screen-printed electrode (SPE)
- Phosphate buffer solution (PBS)

- Tartrazine standard solutions
- Electrochemical workstation with a three-electrode system (working, counter, and reference electrodes)

Procedure:

- Preparation of Laccase-Conjugated Microspheres:
 - Add 1 g of methacrylate-acrylate microspheres to 10 mL of laccase enzyme solution.
 - Allow the mixture to react to facilitate the immobilization of laccase onto the microspheres.
- Electrode Modification:
 - Prepare a composite material by mixing the laccase-conjugated microspheres with a solution of gold nanoparticles.
 - Coat the surface of a carbon-paste screen-printed electrode with this composite mixture.
 - Allow the modified electrode to dry at room temperature.
- Electrochemical Measurement:
 - Set up a three-electrode electrochemical cell containing a phosphate buffer solution (pH 5.0).
 - Use the modified SPE as the working electrode, a glassy carbon electrode as the counter electrode, and an Ag/AgCl electrode as the reference electrode.
 - Add a known concentration of tartrazine to the electrochemical cell.
 - Perform differential pulse voltammetry (DPV) measurements by scanning the potential from +0.60 V to +1.20 V.
 - Record the anodic peak current at approximately 1.1 V, which corresponds to the oxidation of tartrazine.

Data Presentation:

Parameter	Value	Reference
Linear Range	0.2 μM to 14 μM	[3][4][5]
Limit of Detection (LOD)	0.04 μM	[3][4][5]
Optimal pH	5.0	[3]
Operating Potential	1.1 V	[3][4][5]
Stability	Up to 30 days at 4 °C	[4]

Protocol 2: Fabrication of a Poly(Tartrazine)-Modified Biosensor for Uric Acid Detection

This protocol details the fabrication of a poly(tartrazine)-modified activated pencil graphite electrode (pTRT/aPGE) for the electrochemical determination of uric acid.[6]

Materials and Reagents:

- Pencil graphite electrode (PGE)
- Tartrazine
- Acetic acid-acetate buffer solution
- Phosphate buffer solution (PBS)
- Potassium chloride (KCl)
- Uric acid standard solutions
- Electrochemical workstation

Procedure:

- Activation of the Pencil Graphite Electrode (aPGE):

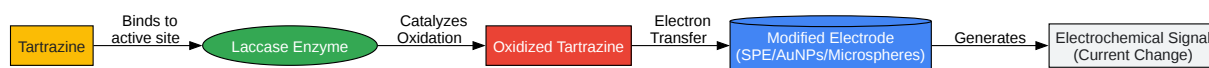
- Activate the PGE by cycling the potential between -0.6 V and 2.0 V for five cycles at a scan rate of 50 mV/s in a solution containing 0.1 M PBS (pH 7) and 0.1 M KCl.[6]
- Electropolymerization of Tartrazine:
 - Prepare a solution containing 0.5 mM tartrazine in 0.1 M acetic acid-acetate buffer (pH 5.0).[6]
 - Immerse the activated PGE in this solution.
 - Electropolymerize tartrazine onto the electrode surface by cycling the potential between -1.35 V and 1.60 V for 15 repetitive scans at a scan rate of 100 mV/s.[6] This creates the poly(tartrazine) film (pTRT/aPGE).
- Electrochemical Detection of Uric Acid:
 - Place the pTRT/aPGE in an electrochemical cell containing 0.05 M PBS (pH 7.5).[6]
 - Add the uric acid sample to the cell.
 - Perform differential pulse voltammetry (DPV) by scanning the potential from -0.4 V to 1.0 V.
 - The oxidation signal of uric acid will appear at approximately 275 mV.[6]

Data Presentation:

Parameter	Value	Reference
Linear Ranges	0.34–60 μ M and 70–140 μ M	[6]
Limit of Detection (LOD)	0.10 μ M	[6]
Optimal pH	7.5	[6]
Operating Potential	275 mV	[6]

Visualizations

Signaling Pathway and Experimental Workflow Diagrams



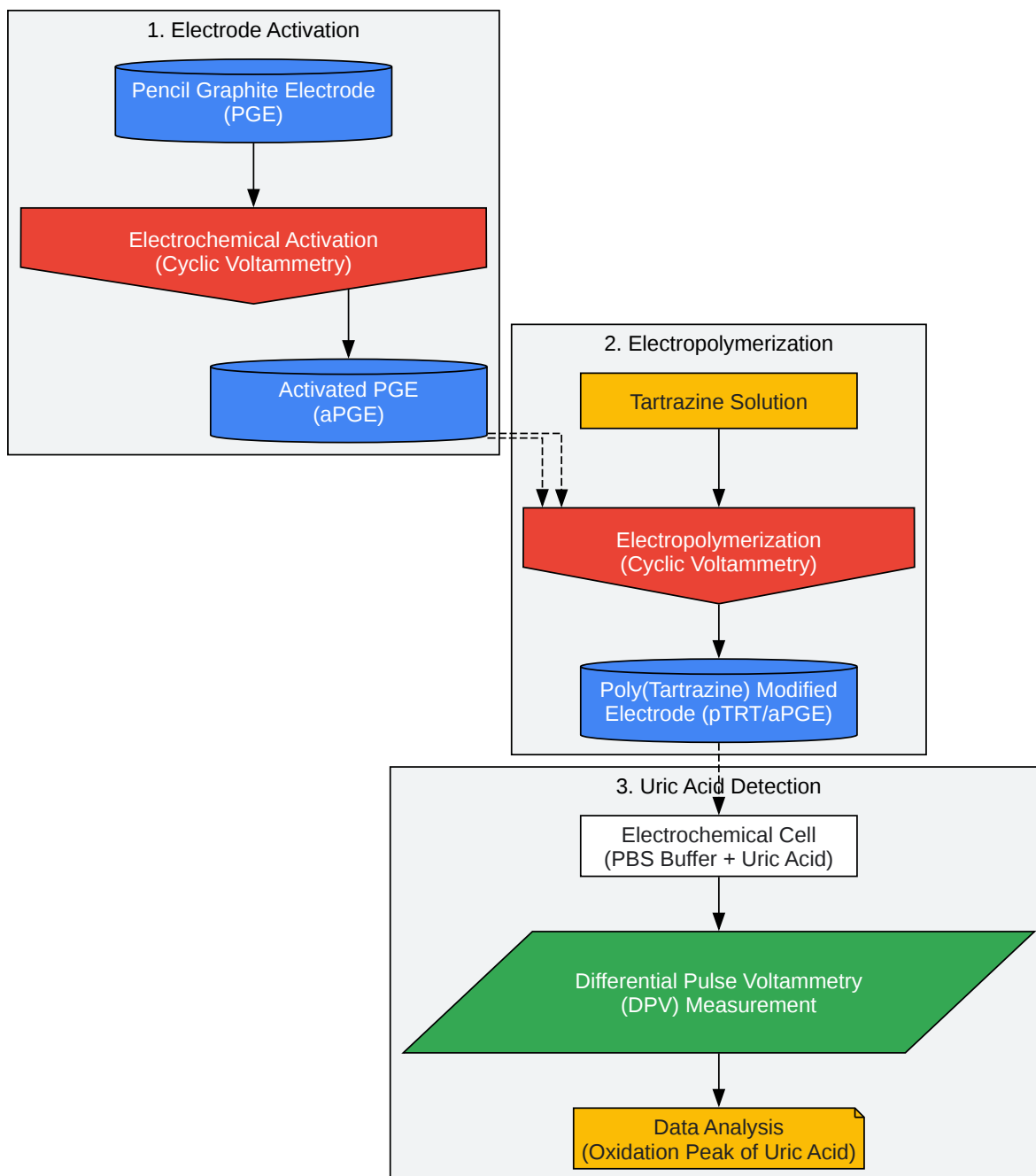
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Caption: Enzymatic detection of Tartrazine using a laccase-based biosensor.



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Caption: Workflow for the fabrication and use of the laccase-based Tartrazine biosensor.



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Caption: Workflow for the fabrication of a poly(tartrazine) modified electrode for uric acid detection.

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- [6. Electrocatalytic Determination of Uric Acid with the Poly\(Tartrazine\)-Modified Pencil Graphite Electrode in Human Serum and Artificial Urine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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